

Personal protective equipment for handling Sodium 3-methyl-2-oxobutanoate-13C,d4

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Compound of Interest

Compound Name: Sodium 3-methyl-2-oxobutanoate-13C,d4

Cat. No.: B15140722

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Essential Safety and Handling of Sodium 3-methyl-2-oxobutanoate-13C,d4

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Sodium 3-methyl-2-oxobutanoate-13C,d4**, a stable isotope-labeled compound. While the non-isotopically labeled form, Sodium 3-methyl-2-oxobutanoate, is not classified as a hazardous material, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.^[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Sodium 3-methyl-2-oxobutanoate-13C,d4**. These recommendations are based on general laboratory safety standards for handling non-hazardous chemical powders.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Glasses/Goggles	Should meet ANSI Z.87.1 standards.[2] Provides protection from potential splashes or airborne particles.
Hand Protection	Disposable Gloves	Nitrile gloves are recommended to prevent skin contact.[2][3] Gloves should be inspected before use and changed frequently, especially if contact with the substance occurs.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing from potential contamination.[4]
Footwear	Closed-Toe Shoes	Required to protect feet from spills or falling objects.
Respiratory	Dust Mask (Optional)	In situations where dust may be generated and ventilation is inadequate, a type N95 (US) or type P1 (EN 143) dust mask can be used for nuisance-level dust. Respiratory protection is not typically required.

Operational and Disposal Plans

Handling and Operational Protocol:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.

- **Ventilation:** Handle the compound in a well-ventilated area. If the procedure may generate dust, use a fume hood or other appropriate exhaust ventilation.
- **Dispensing:** When weighing or transferring the solid material, do so carefully to avoid creating dust.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. In case of accidental skin contact, wash the affected area thoroughly with soap and water. If eye contact occurs, flush with water as a precaution.
- **Ingestion and Inhalation:** Avoid ingestion and inhalation. Do not eat, drink, or smoke in the laboratory.
- **Storage:** Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.

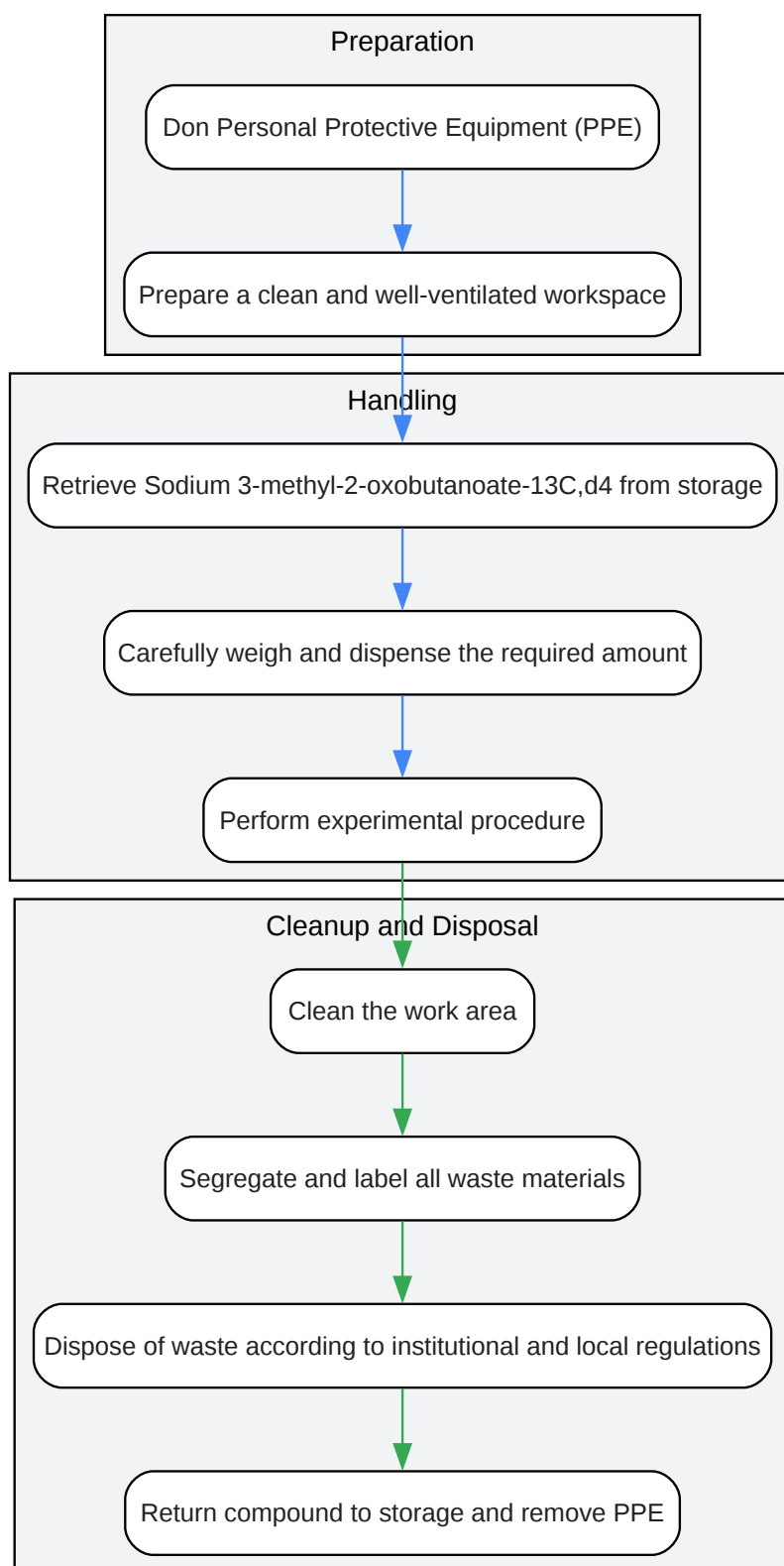
Disposal Plan:

All waste materials should be disposed of in accordance with federal, state, and local environmental regulations.

- **Unused Product:** Dispose of the unused product in a suitable, closed container.
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, wipes, and containers, should be considered contaminated and disposed of as chemical waste.
- **Empty Containers:** Dispose of empty containers as unused product.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Sodium 3-methyl-2-oxobutanoate-13C,d4** in a laboratory setting.



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Caption: Workflow for safe handling of **Sodium 3-methyl-2-oxobutanoate-13C,d4**.

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References

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